

An In-depth Technical Guide to the Chemical Properties of 1-Bromodecane-d21

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Compound of Interest

Compound Name: 1-Bromodecane-d21

CAS No.: 98195-39-2

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **1-Bromodecane-d21** (Decyl bromide-d21), a deuterated analog of 1-bromodecane. This document is intended for use by professionals in research, chemical synthesis, and drug development who require detailed technical information for their work.

Core Chemical Properties

1-Bromodecane-d21 is a saturated alkyl halide where all 21 hydrogen atoms have been replaced with their heavy isotope, deuterium. This isotopic labeling makes it a valuable tool in various scientific applications, particularly as an internal standard in mass spectrometry-based quantitative analysis. Its physical properties are similar to its non-deuterated counterpart, with slight variations due to the increased mass.

Physicochemical Data

The key physicochemical properties of **1-Bromodecane-d21** are summarized in the table below. Data for the non-deuterated form, 1-bromodecane, is also provided for comparison.

Property	1-Bromodecane-d21	1-Bromodecane (for comparison)
Molecular Formula	CD ₃ (CD ₂) ₉ Br	CH ₃ (CH ₂) ₉ Br
Molecular Weight	242.31 g/mol [1][2]	221.18 g/mol [3]
Appearance	Colorless to light yellow liquid	Colorless to light yellow liquid[3]
Density	1.166 g/mL at 25 °C	1.066 g/mL at 25 °C
Boiling Point	238 °C (lit.)	238 °C (lit.)
Melting Point	Not experimentally determined; estimated to be slightly higher than the non-deuterated form.	-29.6 °C
Isotopic Purity	≥98 atom % D	Not Applicable
Solubility	Insoluble in water; soluble in most organic solvents such as ethanol, ether, and other non-polar solvents.	Slightly soluble in water; soluble in most organic solvents.

Experimental Protocols

While a specific, published protocol for the synthesis of **1-Bromodecane-d21** is not readily available, a reliable synthetic route can be adapted from established methods for the deuteration of long-chain alcohols and their subsequent bromination. The following two-step protocol is proposed.

Step 1: Synthesis of 1-Decanol-d22

The precursor, fully deuterated 1-decanol, can be synthesized via the reduction of decanoic acid-d19 with a suitable deuteride-donating reducing agent.

Materials:

- Decanoic acid-d19

- Lithium aluminum deuteride (LiAlD_4)
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Deuterium oxide (D_2O)
- Hydrochloric acid (DCl in D_2O)

Procedure:

- In a flame-dried, two-necked round-bottom flask under an inert atmosphere (e.g., argon or nitrogen), a solution of decanoic acid- d_{19} in anhydrous diethyl ether is prepared.
- The flask is cooled to $0\text{ }^\circ\text{C}$ in an ice bath.
- A solution of LiAlD_4 in anhydrous diethyl ether is added dropwise to the stirred solution of the deuterated carboxylic acid.
- After the addition is complete, the reaction mixture is allowed to warm to room temperature and then gently refluxed for 2-4 hours.
- The reaction is carefully quenched by the slow, dropwise addition of D_2O at $0\text{ }^\circ\text{C}$.
- A dilute solution of DCl in D_2O is added to dissolve the resulting salts.
- The organic layer is separated, and the aqueous layer is extracted with diethyl ether.
- The combined organic extracts are washed with brine, dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure to yield crude 1-decanol- d_{22} .
- The crude product is purified by vacuum distillation.

Step 2: Bromination of 1-Decanol- d_{22}

The deuterated alcohol is then converted to the corresponding bromide.

Materials:

- 1-Decanol-d22 (from Step 1)
- Phosphorus tribromide (PBr_3) or a mixture of sodium bromide and sulfuric acid.
- Anhydrous diethyl ether (if using PBr_3)

Procedure (using PBr_3):

- In a flame-dried, two-necked round-bottom flask under an inert atmosphere, the purified 1-decanol-d22 is dissolved in anhydrous diethyl ether.
- The solution is cooled to 0 °C in an ice bath.
- PBr_3 is added dropwise with vigorous stirring.
- After the addition is complete, the mixture is allowed to warm to room temperature and then gently refluxed for 3-6 hours.
- The reaction mixture is cooled and poured onto ice water.
- The organic layer is separated, washed sequentially with cold water, saturated sodium bicarbonate solution, and brine.
- The organic layer is dried over anhydrous calcium chloride, filtered, and the solvent is removed under reduced pressure.
- The resulting crude **1-Bromodecane-d21** is purified by vacuum distillation.

Applications and Experimental Workflows

A primary application of **1-Bromodecane-d21** is as an internal standard for quantitative analysis by gas chromatography-mass spectrometry (GC-MS). Its chemical similarity to the non-deuterated analyte ensures similar behavior during sample preparation and analysis, while its distinct mass allows for accurate quantification.

Experimental Workflow: Quantification of an Analyte using **1-Bromodecane-d21** as an Internal Standard

The following diagram illustrates a typical workflow for the quantification of a target analyte in a complex matrix using **1-Bromodecane-d21** as an internal standard.



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Workflow for quantitative analysis using a deuterated internal standard.

Detailed Protocol for GC-MS Analysis

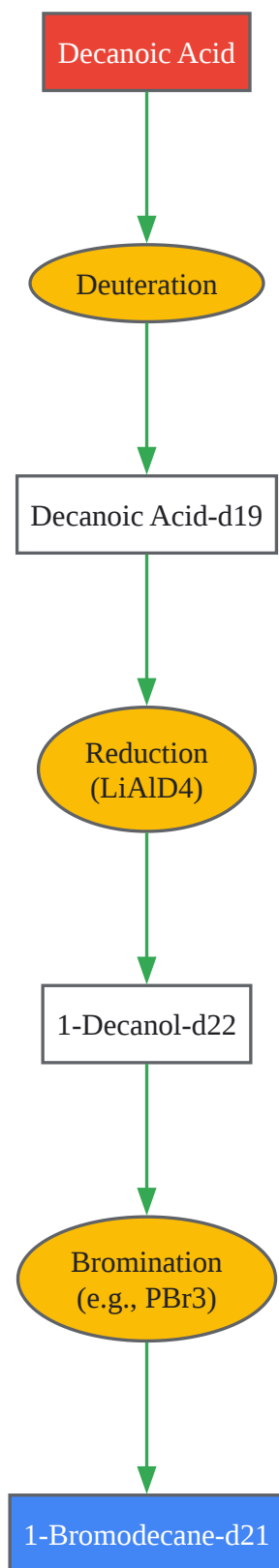
- **Preparation of Standard Solutions:** A series of calibration standards are prepared containing known concentrations of the target analyte and a constant concentration of **1-Bromodecane-d21**.
- **Sample Preparation:** A known volume or weight of the sample matrix is taken, and a precise amount of the **1-Bromodecane-d21** internal standard solution is added ("spiked").
- **Extraction:** The analyte and the internal standard are extracted from the matrix using an appropriate technique (e.g., liquid-liquid extraction, solid-phase extraction).
- **Concentration:** The extract is concentrated to a known volume.
- **GC-MS Analysis:** A small volume of the prepared sample is injected into the GC-MS system. The analyte and internal standard are separated on the GC column and detected by the mass spectrometer.
- **Data Analysis:** The peak areas of the analyte and the internal standard are integrated. A calibration curve is generated by plotting the ratio of the analyte peak area to the internal standard peak area against the analyte concentration for the standard solutions. The concentration of the analyte in the sample is then determined from its peak area ratio using the calibration curve.

Signaling Pathways

As a simple deuterated alkyl halide, **1-Bromodecane-d21** is not known to be involved in any biological signaling pathways. Its primary utility in a biological context is as a tracer or internal standard in metabolic studies or for the synthesis of more complex deuterated molecules.

Logical Relationships in Synthesis

The synthesis of **1-Bromodecane-d21** follows a logical progression from a commercially available deuterated starting material or through the deuteration of a suitable precursor, followed by functional group transformation.



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